

Proper Disposal Procedures for (S)-1-Phenylpropan-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-1-Phenylpropan-2-ol

Cat. No.: B073261

[Get Quote](#)

The following guide provides essential safety and logistical information for the proper disposal of **(S)-1-Phenylpropan-2-ol**, ensuring compliance with safety protocols and regulatory requirements. This information is intended for researchers, scientists, and drug development professionals familiar with laboratory settings.

Essential Safety and Handling Precautions

Before handling **(S)-1-Phenylpropan-2-ol**, it is crucial to be aware of its hazards and take appropriate safety measures. The substance is a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2][3]}

Personal Protective Equipment (PPE) and Handling:

- Eye Protection: Wear chemical safety goggles or a face shield.^[2]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).^[2]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.^[2]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhaling vapors.^{[2][4]}
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.^{[4][5]}

- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.
[5]

Chemical and Physical Properties

Understanding the properties of **(S)-1-Phenylpropan-2-ol** is fundamental to its safe handling and disposal.

Property	Value
CAS Number	1517-68-6[1]
Molecular Formula	C ₉ H ₁₂ O[1][6]
Molecular Weight	136.19 g/mol [1][6]
Appearance	Colorless liquid[7]
Boiling Point	219-221 °C (at 760 mmHg)[8]
Flash Point	85 °C (185 °F) - Closed Cup[6][8]
Density	Approximately 0.99 g/mL at 20-25 °C[6][7][8]

Step-by-Step Disposal Protocol

The disposal of **(S)-1-Phenylpropan-2-ol** must comply with federal, state, and local regulations for hazardous waste.[9][10] The U.S. Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).[11][12]

Step 1: Waste Characterization

- Identify as Hazardous Waste: Due to its combustibility and irritant properties, **(S)-1-Phenylpropan-2-ol** and materials contaminated with it should be treated as hazardous waste.[1][3][13] Generators are responsible for making this determination.[14][15]

Step 2: Segregation and Collection

- Separate Waste Streams: Do not mix **(S)-1-Phenylpropan-2-ol** waste with non-hazardous waste. It should be collected in a dedicated, compatible waste container.

- Container Requirements: Use a clean, leak-proof container with a secure screw-top cap. The container must be in good condition and compatible with the chemical.[9]

Step 3: Labeling

- Properly Label the Container: The waste container must be clearly labeled with the words "Hazardous Waste." [9][16]
- Include Contents: The label must also clearly identify the contents, i.e., "(S)-1-Phenylpropan-2-ol," and indicate the associated hazards (e.g., "Combustible," "Irritant").

-

Step 4: On-Site Storage

- Designated Storage Area: Store the sealed waste container in a designated, well-ventilated secondary containment area, away from ignition sources and incompatible materials.[2][5]
- Storage Time Limits: Adhere to the storage time limits for hazardous waste, which vary based on your facility's generator status (e.g., Large Quantity Generator or Small Quantity Generator).[9][16]

Step 5: Arrange for Professional Disposal

- Engage a Certified Vendor: Disposal must be handled by a licensed hazardous waste disposal company.[9] These companies are equipped to transport and process chemical waste in accordance with all regulations.
- Do Not Dispose Down the Drain: Never pour (S)-1-Phenylpropan-2-ol or other chemical waste down the sink or into the environment.[17]

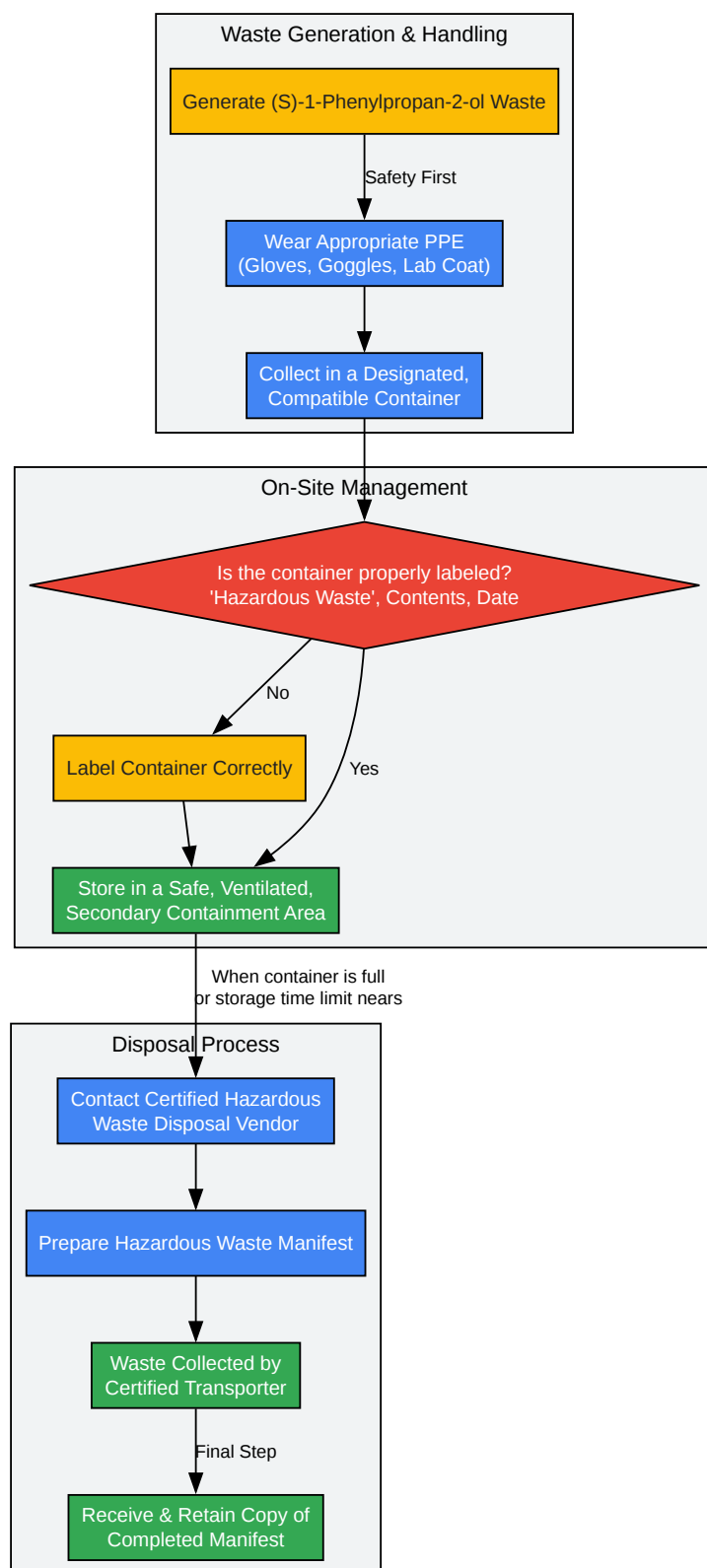
Step 6: Documentation and Record-Keeping

- Hazardous Waste Manifest: For off-site disposal, the waste must be accompanied by a hazardous waste manifest.[9][14] This document tracks the waste from its point of generation to its final disposal facility ("cradle-to-grave").[12][18]

- Retain Records: Keep copies of all manifests and other disposal records as required by regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **(S)-1-Phenylpropan-2-ol**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **(S)-1-Phenylpropan-2-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (S)-1-Phenyl-2-propanol | C₉H₁₂O | CID 6994174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. S(+)-1-PHENYL-2-PROPANOL - Safety Data Sheet [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. fishersci.at [fishersci.at]
- 6. (S)-1-PHENYLPROPAN-2-OL | CAS#:1517-68-6 | Chemsrce [chemsrc.com]
- 7. chembk.com [chembk.com]
- 8. 1-苯基-2-丙醇 98% | Sigma-Aldrich [sigmaaldrich.cn]
- 9. hazardouswastedisposal.com [hazardouswastedisposal.com]
- 10. youtube.com [youtube.com]
- 11. epa.gov [epa.gov]
- 12. epa.gov [epa.gov]
- 13. m.youtube.com [m.youtube.com]
- 14. epa.gov [epa.gov]
- 15. Hazardous Waste [epa.illinois.gov]
- 16. Hazardous Waste Regulations [rila.org]
- 17. fishersci.com [fishersci.com]
- 18. epa.gov [epa.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for (S)-1-Phenylpropan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073261#s-1-phenylpropan-2-ol-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com